

# In-Depth Technical Guide: BDM91514, an AcrB Efflux Pump Inhibitor

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## Compound of Interest

Compound Name: BDM91514

Cat. No.: B12396622

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CAS Number: 2892824-90-5

This technical guide provides a comprehensive overview of the compound **BDM91514**, a potent inhibitor of the AcrB component of the AcrAB-TolC efflux pump in Gram-negative bacteria. This document is intended for researchers, scientists, and drug development professionals interested in the development of new antimicrobial therapies.

## Introduction

**BDM91514** is a small molecule belonging to the pyridylpiperazine class of compounds that has demonstrated significant potential in potentiating the activity of existing antibiotics against multidrug-resistant (MDR) Gram-negative bacteria. Its primary mechanism of action is the inhibition of the AcrB protein, a key component of the tripartite AcrAB-TolC efflux pump system. This pump is a major contributor to intrinsic and acquired antibiotic resistance in pathogens such as *Escherichia coli*. By inhibiting this pump, **BDM91514** effectively increases the intracellular concentration of antibiotics, restoring their efficacy.

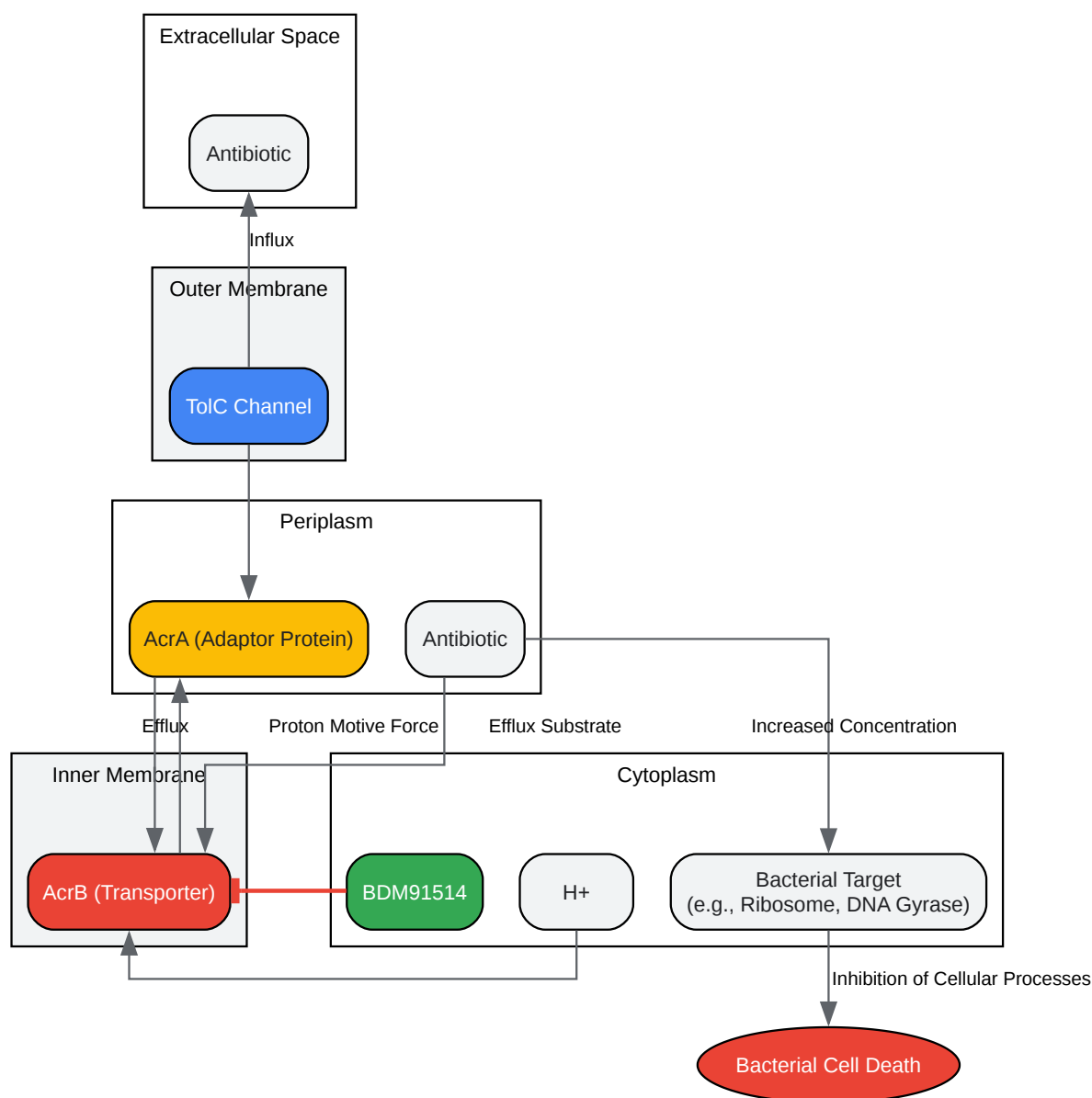
## Mechanism of Action: Inhibition of the AcrAB-TolC Efflux Pump

The AcrAB-TolC efflux pump is a multi-protein complex that spans the inner and outer membranes of Gram-negative bacteria, actively transporting a wide range of substrates,

including many classes of antibiotics, out of the cell. **BDM91514** acts as an allosteric inhibitor of the AcrB protein, the inner membrane transporter component of this pump.

**BDM91514** binds to a specific site on the transmembrane domain of the AcrB protomer in its "loose" (L) conformation. This binding event is thought to disrupt the proton relay network essential for the functional rotation of the AcrB trimer, thereby locking the pump in an inactive state and preventing the efflux of antibiotics.

## Signaling Pathway of AcrAB-TolC Inhibition by **BDM91514**



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